

An In-depth Technical Guide to the Physicochemical Properties of 12-Deoxy Roxithromycin

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Compound of Interest

Compound Name: 12-Deoxy Roxithromycin

Cat. No.: B15351447

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **12-Deoxy Roxithromycin**, an impurity and derivative of the macrolide antibiotic Roxithromycin. The information presented herein is essential for researchers and professionals involved in the development, formulation, and analysis of Roxithromycin and related compounds.

Chemical Identity and Structure

12-Deoxy Roxithromycin, also known as (9E)-12-Deoxy-9-[O-[(2-methoxyethoxy)methyl]oxime] Erythromycin, is a derivative of Erythromycin and a known impurity in the synthesis of Roxithromycin.^[1] Its chemical structure is closely related to the parent drug, differing by the absence of a hydroxyl group at the 12-position of the macrolide ring.

Table 1: Chemical Identifiers for **12-Deoxy Roxithromycin**

Identifier	Value
CAS Number	425365-65-7[2]
Molecular Formula	C ₄₁ H ₇₆ N ₂ O ₁₄ [2]
Molecular Weight	821.05 g/mol [2]
Synonyms	(9E)-12-Deoxy-9-[O-[(2-methoxyethoxy)methyl]oxime] Erythromycin[2]

Physicochemical Properties

The physicochemical properties of a drug substance are critical for its absorption, distribution, metabolism, and excretion (ADME) profile, as well as for its formulation and stability. The following table summarizes the known and predicted physicochemical properties of **12-Deoxy Roxithromycin**.

Table 2: Physicochemical Properties of **12-Deoxy Roxithromycin**

Property	Value	Source
Physical Form	White to Pale Beige Solid	[1]
Melting Point	>81°C (decomposition)	[1]
Solubility	Chloroform (Slightly), Methanol (Sparingly)	[1]
pKa (Predicted)	13.49 ± 0.70	[1]
logP (Predicted)	Not available	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **12-Deoxy Roxithromycin** are not readily available in the public domain. However, based on established methods for macrolide antibiotics, the following protocols can be adapted.[3][4]

Determination of Melting Point

The melting point can be determined using a standard capillary melting point apparatus. A small amount of the solid sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded. For a substance that decomposes, the temperature at which decomposition begins is noted.

Determination of Solubility

Quantitative solubility can be determined by the shake-flask method. An excess amount of **12-Deoxy Roxithromycin** is added to a known volume of the solvent of interest (e.g., water, buffers of different pH, organic solvents). The suspension is agitated at a constant temperature until equilibrium is reached. The suspension is then filtered, and the concentration of the dissolved compound in the filtrate is determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Determination of pKa

The pKa can be determined potentiometrically or by UV-spectrophotometry. For the potentiometric method, a solution of the compound is titrated with a standard acid or base, and the pH is monitored with a calibrated pH meter. The pKa is determined from the titration curve. The spectrophotometric method involves measuring the UV absorbance of the compound in solutions of varying pH. The pKa is calculated from the changes in absorbance as a function of pH.

High-Performance Liquid Chromatography (HPLC) Method for Analysis

A reversed-phase HPLC (RP-HPLC) method is suitable for the analysis and quantification of **12-Deoxy Roxithromycin**. The following is a general method that can be optimized.^{[5][6][7][8]}

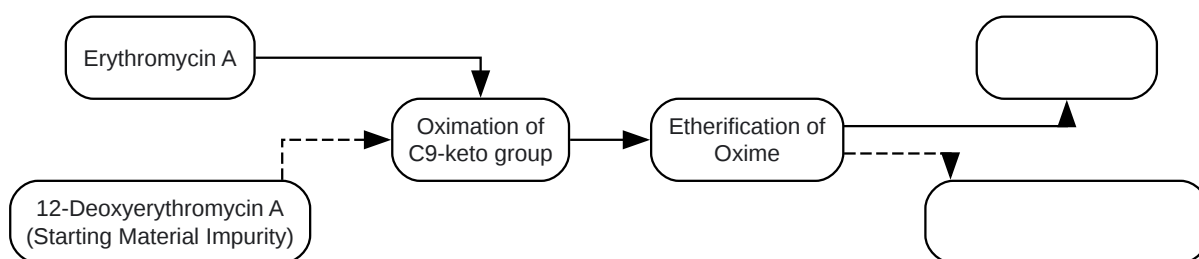
- Column: C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium acetate or potassium dihydrogen phosphate) and an organic modifier (e.g., acetonitrile or methanol). The pH of the aqueous phase should be adjusted to ensure good peak shape.
- Detection: UV detection at an appropriate wavelength (e.g., 205-215 nm).

- Flow Rate: Typically 1.0 mL/min.
- Temperature: Ambient or controlled (e.g., 30°C).

Synthesis and Mechanism of Action

Synthesis Workflow

12-Deoxy Roxithromycin is primarily formed as an impurity during the synthesis of Roxithromycin from Erythromycin A. The general synthetic pathway involves the oximation of the C9-keto group of the erythromycin macrolactone ring, followed by etherification. The presence of 12-deoxyerythromycin in the starting material would lead to the formation of **12-Deoxy Roxithromycin**.

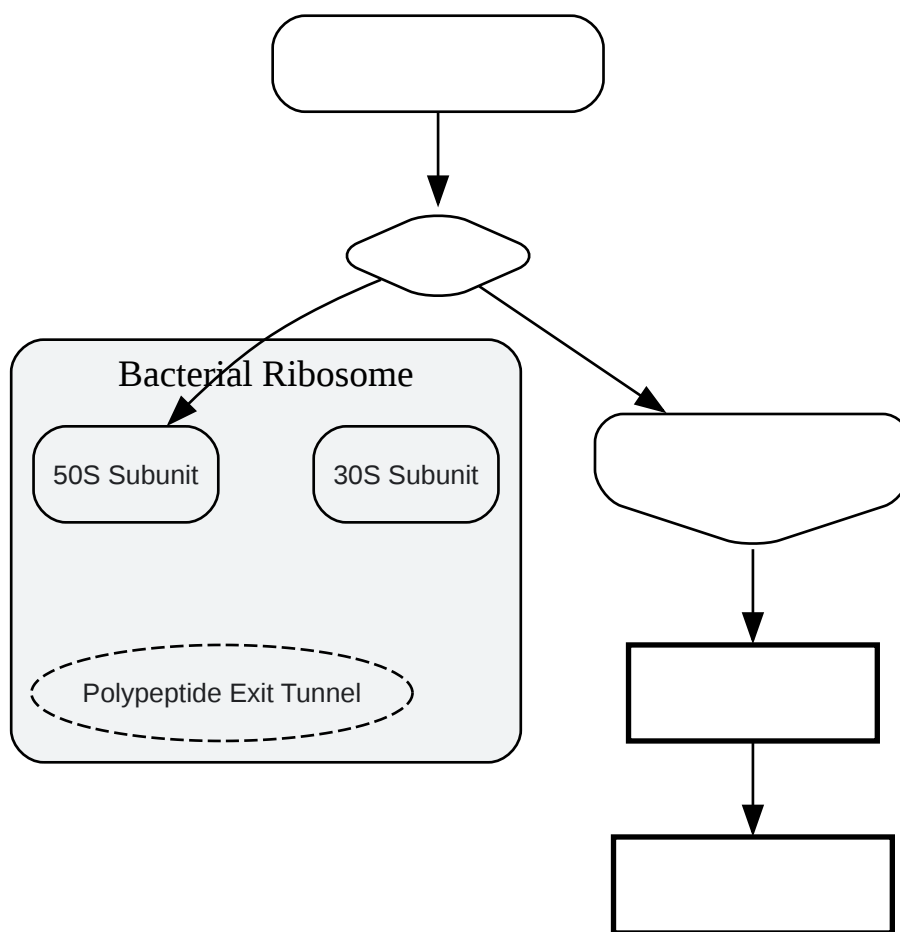


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Caption: Synthesis workflow for Roxithromycin and the formation of **12-Deoxy Roxithromycin**.

Mechanism of Action of Macrolide Antibiotics

As a derivative of a macrolide antibiotic, **12-Deoxy Roxithromycin** is expected to share the same mechanism of action as Roxithromycin. Macrolides inhibit bacterial protein synthesis by binding to the 50S ribosomal subunit.^{[9][10][11]} This binding blocks the exit tunnel for the growing polypeptide chain, thereby preventing the elongation of the protein.



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Caption: Mechanism of action for macrolide antibiotics like **12-Deoxy Roxithromycin**.

Conclusion

This technical guide provides a foundational understanding of the physicochemical properties of **12-Deoxy Roxithromycin**. While specific experimental data for this compound is limited, the provided information, based on its close structural relationship to Roxithromycin and general principles of macrolide chemistry, serves as a valuable resource for researchers and drug development professionals. Further experimental characterization is recommended to fully elucidate its properties and potential impact.

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References

- 1. 2024.sci-hub.ru [2024.sci-hub.ru]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Physicochemical profile of macrolides and their comparison with small molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Physicochemical properties and stability in the acidic solution of a new macrolide antibiotic, clarithromycin, in comparison with erythromycin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. ijpra.com [ijpra.com]
- 8. A novel RP-HPLC method for the detection and quantification of roxithromycin in topical delivery studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Roxithromycin - Wikipedia [en.wikipedia.org]
- 10. What is the mechanism of Roxithromycin? [synapse.patsnap.com]
- 11. Roxithromycin | C41H76N2O15 | CID 6915744 - PubChem [pubchem.ncbi.nlm.nih.gov]
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